

Cyanine3B Azide: A Technical Guide for Advanced Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Cyanine3B azide*

Cat. No.: *B15599920*

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of **Cyanine3B azide**, a high-performance fluorescent dye crucial for advanced research in molecular biology and drug development. This document outlines its chemical properties, detailed experimental protocols for its application in bio-conjugation, and a visual representation of the underlying chemical processes.

Core Compound Data

Cyanine3B azide is a yellow-emitting fluorescent probe known for its exceptional brightness and photostability, making it a superior choice for sensitive and demanding imaging applications.^{[1][2][3]} Below is a summary of its key quantitative data.

Property	Value	Reference
CAS Number	1914113-85-1	[2]
Molecular Weight	642.77 g/mol	
Molecular Formula	C ₃₄ H ₃₈ N ₆ O ₅ S	
Appearance	Dark red solid	
Solubility	Good in DMF, DMSO	
Excitation Maximum	558 nm	
Emission Maximum	572 nm	

Bio-conjugation via Click Chemistry

Cyanine3B azide is primarily utilized in "click chemistry," a class of biocompatible reactions that enable the efficient and specific labeling of biomolecules.[1][2][4] The azide group on the Cyanine3B molecule reacts with a terminal alkyne, which can be metabolically or chemically incorporated into a target biomolecule such as a protein, nucleic acid, or cell surface glycan. This reaction forms a stable triazole linkage.

Two primary methods for this conjugation are employed: the copper-catalyzed azide-alkyne cycloaddition (CuAAC) and the strain-promoted azide-alkyne cycloaddition (SPAAC) or copper-free click chemistry.[1][2]

Experimental Protocols

The following are generalized protocols for the labeling of alkyne-modified biomolecules with **Cyanine3B azide**. Optimization may be required for specific applications.

1. Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Protocol for Protein Labeling

This protocol is suitable for labeling proteins that have been modified to contain an alkyne group.

- Materials:

- Alkyne-modified protein in a suitable buffer (e.g., phosphate-buffered saline, pH 7.4)
- **Cyanine3B azide** stock solution (e.g., 10 mM in DMSO)
- Copper(II) sulfate (CuSO_4) stock solution (e.g., 50 mM in water)
- Reducing agent stock solution (e.g., 250 mM sodium ascorbate in water, freshly prepared)
- Copper chelator stock solution (e.g., 50 mM TBTA in DMSO/t-butanol)
- Procedure:
 - To the alkyne-modified protein solution, add the **Cyanine3B azide** stock solution to achieve the desired final concentration (typically a 2-10 fold molar excess over the protein).
 - In a separate tube, pre-mix the copper(II) sulfate and the copper chelator (TBTA) solutions.
 - Add the freshly prepared sodium ascorbate solution to the reaction mixture to reduce Cu(II) to the catalytic Cu(I) species.
 - Immediately add the pre-mixed $\text{CuSO}_4/\text{TBTA}$ solution to the protein-azide mixture.
 - Incubate the reaction at room temperature for 1-4 hours, protected from light.
 - Purify the labeled protein from excess reagents using an appropriate method, such as size exclusion chromatography or dialysis.

2. Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) Protocol for Live Cell Imaging

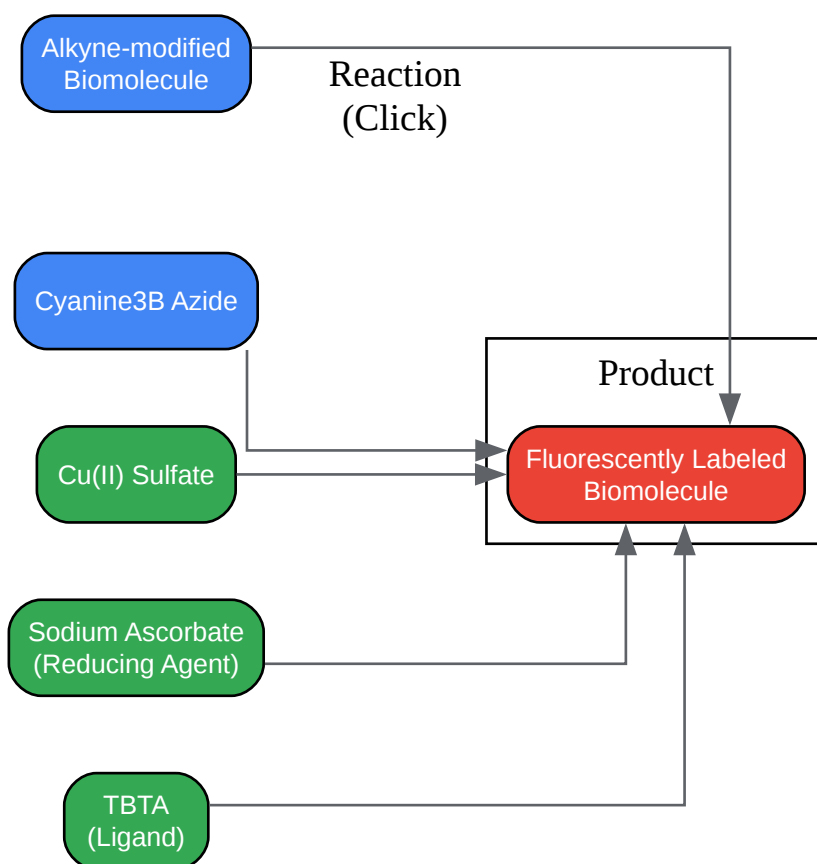
This copper-free method is ideal for labeling live cells or other biological systems where copper toxicity is a concern. This protocol assumes cells have been treated with a metabolic label containing a strained alkyne (e.g., DBCO).

- Materials:
 - Live cells cultured with a strained alkyne-containing metabolic precursor

- **Cyanine3B azide**
- Cell culture medium or imaging buffer
- Procedure:
 - Prepare a stock solution of **Cyanine3B azide** in a biocompatible solvent such as DMSO.
 - Dilute the **Cyanine3B azide** stock solution to the desired final concentration (typically 1-10 μM) in pre-warmed cell culture medium or imaging buffer.
 - Remove the culture medium from the cells and wash with pre-warmed buffer.
 - Add the **Cyanine3B azide**-containing medium to the cells.
 - Incubate for 15-60 minutes at 37°C, protected from light.
 - Wash the cells multiple times with fresh, pre-warmed buffer to remove unbound dye.
 - The cells are now ready for fluorescence microscopy.

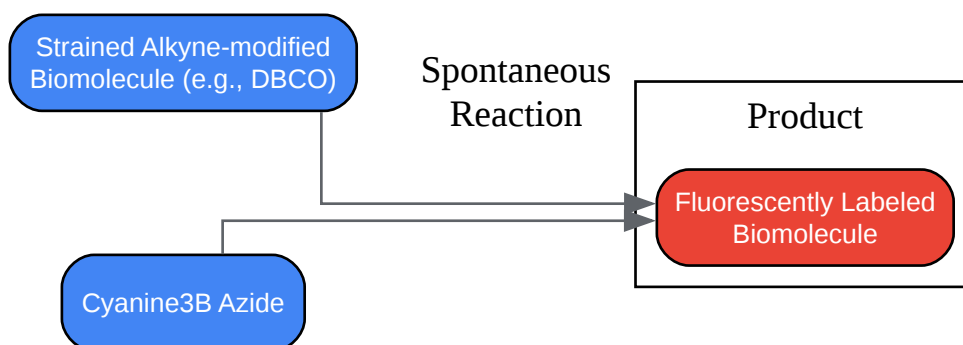
Visualizing the Workflow

The following diagrams illustrate the conceptual workflows for both copper-catalyzed and copper-free click chemistry reactions.



[Click to download full resolution via product page](#)

Caption: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Workflow.



[Click to download full resolution via product page](#)

Caption: Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) Workflow.

Applications in Signaling Pathway Analysis

While **Cyanine3B azide** does not directly participate in signaling pathways, its utility in visualizing these pathways is profound. Researchers can metabolically label specific classes of molecules involved in a signaling cascade, such as glycoproteins or newly synthesized proteins, with an alkyne-containing precursor. Subsequent labeling with **Cyanine3B azide** allows for the direct visualization and tracking of these molecules under various experimental conditions, providing spatial and temporal insights into the dynamics of cellular signaling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. lumiprobe.com \[lumiprobe.com\]](https://www.lumiprobe.com)
- [3. Cy3B azide | AAT Bioquest \[aatbio.com\]](https://www.aatbio.com)
- [4. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- To cite this document: BenchChem. [Cyanine3B Azide: A Technical Guide for Advanced Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15599920/docs#cyanine3b-azide-a-technical-guide-for-advanced-researchers\]](https://www.benchchem.com/product/b15599920/docs#cyanine3b-azide-a-technical-guide-for-advanced-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)